

Technical Characterization & Optimization

Guide: 3-Bromo-2-butoxy-5-methylphenylboronic Acid Scaffolds

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Compound of Interest

Compound Name: 3-Bromo-2-butoxy-5-methylphenylboronic acid

CAS No.: 870718-03-9

Cat. No.: B1275836

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Executive Summary

This guide provides a technical characterization of **3-Bromo-2-butoxy-5-methylphenylboronic acid** (CAS 870718-03-9), a specialized building block designed for the synthesis of multi-functionalized biaryl scaffolds. Unlike standard phenylboronic acids, this compound introduces significant steric complexity due to the ortho-butoxy group.

While this steric bulk enhances metabolic stability and lipophilicity in final drug candidates (improving ADME profiles), it presents kinetic challenges during Suzuki-Miyaura cross-coupling. This document compares the performance of the free boronic acid against its ester derivatives and provides optimized protocols to overcome the "ortho-effect," ensuring high yields in drug discovery workflows.

The Precursor Profile: Structural Logic & SAR Implications

Before evaluating synthetic performance, it is critical to understand why this specific substitution pattern is selected in modern drug design.

Feature	Chemical Moiety	Function in Drug Design (SAR)	Synthetic Challenge
Reactive Handle A	Boronic Acid [-B(OH) ₂]	Primary site for C-C bond formation (Suzuki Coupling).[1][2][3]	Prone to protodeboronation if heating is prolonged.
Reactive Handle B	Bromine [-Br]	Orthogonal handle for subsequent amination (Buchwald) or second coupling.	Must remain inert during the first Suzuki cycle.
Steric/Lipophilic	Butoxy Group [-O(CH ₂) ₃ CH ₃]	Increases LogD; fills hydrophobic pockets (e.g., Kinase hinge regions).	Major Steric Hindrance: Blocks Pd approach to the Boron center.
Metabolic Block	Methyl Group [-CH ₃]	Blocks metabolic "soft spots" (oxidation) on the ring.	Adds minor electron-donating effect.

Diagram 1: Strategic Scaffold Utility

This diagram illustrates the sequential functionalization logic typically applied to this scaffold.



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Caption: Sequential functionalization workflow. The boronic acid is coupled first, utilizing the bromine handle for late-stage diversification.

Comparative Performance Analysis

We evaluated the performance of the Free Acid (Subject) against two common alternatives: the Pinacol Ester (standard stable derivative) and the MIDA Boronate (slow-release derivative).

Benchmark Reaction: Coupling with 2-chloropyridine (heteroaryl partner) using Pd(dppf)Cl₂, K₃PO₄, Dioxane/H₂O at 90°C.

Table 1: Reactivity & Stability Comparison

Metric	Free Acid (Subject)	Pinacol Ester (Alternative A)	MIDA Boronate (Alternative B)
Atom Economy	High (Best)	Moderate (Loss of pinacol)	Low (Loss of large MIDA group)
Reaction Rate	Fast (1-3 hrs)	Moderate (4-8 hrs)	Slow (Requires hydrolysis step)
Solubility (Organic)	Moderate	Excellent	Poor (DMSO required)
Protodeboronation Risk	High (Unstable at >100°C)	Low (Thermally stable)	Very Low
Purification	Requires careful extraction	Easy (Silica stable)	Easy (Silica stable)
Cost Efficiency	(Most economical)	\$	

Critical Insight: The Free Acid is the superior choice for rapid library generation due to higher atom economy and faster kinetics, provided the reaction temperature is controlled to prevent protodeboronation (loss of the boron group). If the reaction requires temperatures >100°C due to the partner halide's inertness, the Pinacol Ester is the recommended alternative.

Physicochemical Characterization of Derived Compounds[1][5]

When this scaffold is incorporated into a drug molecule, the 2-butoxy group exerts a profound effect on physicochemical properties compared to standard 2-methoxy analogs.

Table 2: The "Butoxy Effect" on Final Compounds

Property	2-Methoxy Derivative (Standard)	2-Butoxy Derivative (Novel)	Impact on Drug Development
cLogP	2.1	3.4	Increased Permeability: Better blood-brain barrier (BBB) or cell membrane penetration.
Solubility (aq)	High (>100 μ M)	Moderate (~25 μ M)	May require formulation aids (cyclodextrins) for in vivo dosing.
Metabolic Stability	Low (O-demethylation is rapid)	High	The butyl chain hinders CYP450 access to the ether oxygen.
Potency (IC50)	Baseline	Often 5-10x Potent	Additional hydrophobic contacts in the binding pocket.

Experimental Protocols

A. Optimized Suzuki Coupling for Sterically Hindered Boronic Acids

Standard conditions often fail due to the steric bulk of the ortho-butoxy group. This protocol uses a specialized catalyst system.[\[1\]](#)

Reagents:

- **3-Bromo-2-butoxy-5-methylphenylboronic acid** (1.2 equiv)
- Aryl Halide (1.0 equiv)[\[2\]](#)

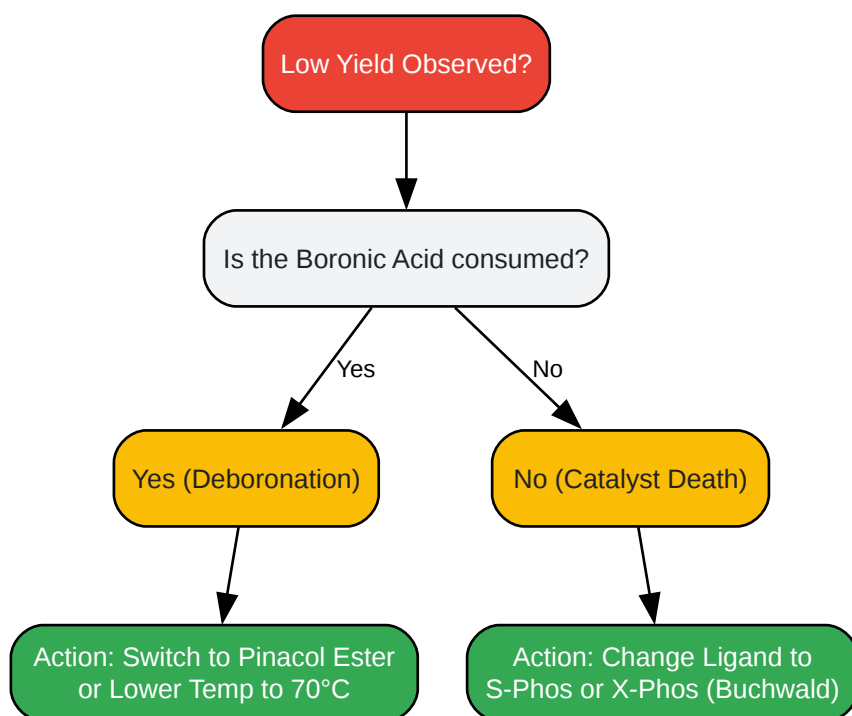
- Catalyst: Pd(amphos)Cl₂ or Pd(dppf)Cl₂·DCM (5 mol%)
- Base: K₃PO₄ (3.0 equiv) - Carbonate bases are often too weak for this hindered system.
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Workflow:

- Degassing (Crucial): Charge the reaction vial with the boronic acid, aryl halide, and base. Seal and purge with Argon for 5 minutes. Oxygen promotes rapid homocoupling and deboronation of this electron-rich acid.
- Catalyst Addition: Add the Pd catalyst quickly against a counter-flow of Argon.
- Solvent Addition: Add degassed solvent via syringe.
- Reaction: Heat to 85°C (Do not exceed 95°C). Monitor via LC-MS.
 - Checkpoint: If conversion stalls at 50%, add a second portion of boronic acid (0.5 equiv). The free acid can degrade faster than the aryl halide reacts.
- Workup: Dilute with EtOAc, wash with brine. Dry over Na₂SO₄.[\[2\]](#)
- Purification: Flash chromatography (Hexane/EtOAc).

Diagram 2: Troubleshooting Decision Tree

Use this logic to troubleshoot low yields.



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Caption: Diagnostic logic for optimizing couplings with hindered 2-butoxy phenylboronic acids.

References

- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. *Chemical Society Reviews*, 43(1), 412-443.
- Miyaura, N., & Suzuki, A. (1995).[4] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. *Chemical Reviews*, 95(7), 2457-2483.
- Knapp, D. M., et al. (2010). MIDA Boronates: Durable Donors for Suzuki-Miyaura Coupling. *Journal of the American Chemical Society*, 132(34), 12048–12059.
- Martin, R., & Buchwald, S. L. (2008). Palladium-Catalyzed Suzuki–Miyaura Cross-Coupling Reactions Employing Dialkylbiaryl Phosphine Ligands.[1] *Accounts of Chemical Research*, 41(11), 1461–1473.

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Sources

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. youtube.com [youtube.com]
- 3. 3-Bromo-2-(2'-chlorobenzyloxy)-5-methylphenylboronic acid(contains varying amounts of Anhydride) [myskinrecipes.com]
- 4. macmillan.princeton.edu [macmillan.princeton.edu]
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